

# Valbenazine Disposal Protocol for Laboratory and Research Settings

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## Compound of Interest

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This document provides a comprehensive, step-by-step guide for the proper and safe disposal of **valbenazine**, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## Immediate Safety and Hazard Identification

**Valbenazine** must be handled as a hazardous substance. Key safety data points are summarized below.

Hazard Identification & Regulatory Data	Reference
UN Number	UN2811[1]
Proper Shipping Name	Toxic solids, organic, n.o.s. (Valbenazine)[1]
Primary Hazards	Toxic if swallowed[2], Harmful if swallowed[3]
Environmental Hazards	Water hazard class 2: hazardous for water[1]. Very toxic to aquatic life with long lasting effects[3]. Do not allow the product to reach ground water, water courses, or sewage systems[1][4].
Regulatory Framework	Disposal must comply with all federal, state, and local regulations[1][5][6]. In the U.S., this includes regulations set by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA)[7][8].

## Experimental Protocol: Spill Management

In the event of an accidental spill, immediate containment and cleanup are required to mitigate exposure and environmental release.

### Methodology:

- **Ensure Personnel Safety:** Evacuate non-essential personnel. The responding personnel must wear appropriate Personal Protective Equipment (PPE), including safety goggles with side-shields, impervious clothing, and protective gloves[4][6].
- **Ventilation:** Ensure the area is adequately ventilated[4].
- **Containment:** Prevent further leakage or spillage. Do not let the product enter drains or water courses[3][4][6].
- **Absorption:**

- For liquid solutions, absorb with a finely-powdered, inert, liquid-binding material such as diatomite, sand, cat litter, or universal binders[3][6][9].
- For solid spills, carefully sweep or vacuum the material to avoid dust formation[2][4]. Place the collected material into a suitable, closed container for disposal[4].
- Decontamination: Scrub contaminated surfaces and equipment with alcohol to decontaminate them[3][6].
- Disposal of Cleanup Materials: All contaminated materials (absorbents, PPE, etc.) must be collected, placed in a sealed container, and disposed of as hazardous waste according to the procedures outlined in Section 3[3][6].

## Procedural Guidance: Routine Disposal of Unused Valbenazine

Unused, expired, or surplus **valbenazine** must be disposed of as hazardous pharmaceutical waste. It must not be discarded with household garbage or washed down the drain[1].

### Step-by-Step Disposal Plan:

- Waste Segregation: Identify and segregate all **valbenazine** waste, including pure substance, contaminated labware, and materials from spill cleanups.
- Containerization:
  - Keep the waste in its original container where possible, or in a suitable, sealed, and clearly labeled container[4]. The container should be leak-proof and tamper-resistant[10].
  - Ensure the container is marked in accordance with transport and disposal regulations, noting its contents and associated hazards (e.g., "Hazardous Waste," "Toxic," UN2811)[1].
- Professional Disposal Service:
  - Contact and contract with a licensed professional waste disposal company that is permitted to handle hazardous pharmaceutical waste[4][5].

- Offer all surplus and non-recyclable **valbenazine** solutions to this company for proper disposal[4].
- Approved Disposal Method:
  - The recommended method of disposal is high-temperature incineration in a facility equipped with an afterburner and scrubber[5].
  - Ensure the selected disposal company will dispose of the contents and container at an approved waste disposal plant[2][3].
- Record Keeping: Maintain detailed records of all disposed pharmaceutical waste, in compliance with institutional policies and regulatory requirements.

## Mandatory Visualization: Valbenazine Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **valbenazine** in a research environment.

Caption: Logical workflow for the safe disposal of **valbenazine**.

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